

# An In-depth Technical Guide to the Thermophysical Properties of C11 Branched Alkanes

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## Compound of Interest

Compound Name: 2,2,4,4-Tetramethylheptane

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This technical guide provides a comprehensive overview of the thermophysical properties of C11 branched alkanes. Undecane and its isomers are significant in various industrial and research applications, including as solvents and components of complex hydrocarbon mixtures. Understanding their thermophysical properties is crucial for process design, modeling, and optimization in fields ranging from chemical engineering to pharmaceutical sciences. This document summarizes available quantitative data, details experimental protocols for their measurement, and provides a visual representation of the experimental workflow.

## Quantitative Data on Thermophysical Properties

The following tables present a summary of key thermophysical properties for various C11 branched alkanes. Due to the vast number of isomers (159), comprehensive data for all is not available. This guide focuses on isomers for which reliable experimental data has been published.

Isomer Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm <sup>3</sup> ) at 20°C
2-Methyldecane	6975-98-0	189.3	-	0.737
3-Methyldecane	13151-34-3	188.1 - 189.1	-92.9	0.742
4-Methyldecane	2847-72-5	188.7	-	0.741
5-Methyldecane	13151-35-4	186.1	-57.06 (est.)	0.742
2,3-Dimethylnonane	2884-06-2	186	-57.06 (est.)	0.7438
2,4-Dimethylnonane	17302-24-8	-	-	-
4-Ethylnonane	5911-05-7	-	-	-
5-Ethylnonane	17302-12-4	180	-57.06 (est.)	0.7445[1]
2,2,4-Trimethyloctane	18932-14-4	168.6 - 171.6	-	-

### Temperature-Dependent Thermophysical Properties

The following tables provide data for density, viscosity, thermal conductivity, and heat capacity at various temperatures for selected C11 branched alkanes, as sourced from the NIST/TRC Web Thermo Tables.[2][3][4][5]

#### 2-Methyldecane

Temperature (K)	Density (liquid, g/cm <sup>3</sup> )	Viscosity (liquid, mPa·s)	Thermal Conductivity (liquid, W/m·K)	Heat Capacity at Saturation (liquid, J/mol·K)
273.15	-	1.83	-	-
298.15	0.737	1.09	-	341.21[6]
310	-	-	-	-
373.15	-	0.43	-	-
560	-	-	0.076	-
610	-	-	-	510.1

## 2,4-Dimethylnonane

Temperature (K)	Density (liquid, g/cm <sup>3</sup> )	Viscosity (liquid, mPa·s)
270	-	2.0
293.15	0.741	1.0
313.15	0.726	0.7
373.15	0.676	0.3

## 4-Ethylnonane

Temperature (K)	Density (liquid, g/cm <sup>3</sup> )	Viscosity (liquid, mPa·s)	Thermal Conductivity (liquid, W/m·K)
270	-	2.5	-
298.15	0.754	1.1	0.12
373.15	0.697	0.4	0.1
560	-	-	0.07

## 5-Ethylnonane

Temperature (K)	Density (liquid, g/cm <sup>3</sup> )	Viscosity (liquid, mPa·s)	Thermal Conductivity (liquid, W/m·K)
270	-	2.5	-
298.15	0.745	1.1	0.12
373.15	0.688	0.4	0.1
550	-	-	0.071

## Experimental Protocols

Accurate determination of thermophysical properties relies on precise and standardized experimental methodologies. Below are detailed protocols for the key experiments cited in this guide.

### Density Measurement (Vibrating Tube Densitometer)

**Principle:** The density of a liquid is determined by measuring the change in the resonant frequency of a vibrating U-shaped tube when it is filled with the sample liquid.<sup>[7][8][9]</sup> The resonant frequency is directly related to the mass of the liquid in the tube, and therefore its density.

**Methodology:**

- **Calibration:** The instrument is calibrated using two fluids of known density, typically dry air and ultrapure water, at a specific temperature and pressure. This calibration establishes the instrument's constants.
- **Sample Introduction:** The sample liquid is injected into the clean, dry U-tube, ensuring no air bubbles are present.
- **Temperature Equilibration:** The vibrating tube is housed in a temperature-controlled chamber. The sample is allowed to reach thermal equilibrium with the set temperature.

- **Frequency Measurement:** The tube is electromagnetically excited to its natural resonant frequency. The instrument precisely measures this frequency.
- **Density Calculation:** The density of the sample is calculated from the measured resonant frequency using the calibration constants. Modern instruments often perform this calculation automatically.

## Viscosity Measurement (Capillary Viscometer)

**Principle:** Capillary viscometry measures the kinematic viscosity of a fluid by determining the time it takes for a fixed volume of the fluid to flow under gravity through a calibrated capillary tube of a known diameter and length.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

**Methodology:**

- **Viscometer Selection:** An appropriate capillary viscometer (e.g., Ubbelohde, Cannon-Fenske) is chosen based on the expected viscosity of the sample.
- **Sample Loading:** The viscometer is charged with the sample liquid to a specified mark.
- **Temperature Control:** The viscometer is placed in a constant temperature bath and allowed to equilibrate.
- **Flow Time Measurement:** The liquid is drawn up one arm of the U-tube by suction. The suction is then removed, and the time taken for the liquid meniscus to pass between two etched marks is measured accurately with a stopwatch.
- **Viscosity Calculation:** The kinematic viscosity ( $\nu$ ) is calculated using the equation:  $\nu = C * t$ , where 'C' is the calibration constant of the viscometer and 't' is the measured flow time. The dynamic viscosity ( $\eta$ ) can then be calculated if the density ( $\rho$ ) is known:  $\eta = \nu * \rho$ .

## Heat Capacity Measurement (Differential Scanning Calorimetry - DSC)

**Principle:** Differential Scanning Calorimetry (DSC) measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of

temperature.<sup>[14][15][16][17][18]</sup> This difference in heat flow is used to determine the specific heat capacity of the sample.

#### Methodology:

- **Baseline Measurement:** An initial DSC run is performed with empty sample and reference pans to establish the baseline heat flow of the instrument.
- **Standard Measurement:** A second run is performed with a standard material of known specific heat capacity (e.g., sapphire) in the sample pan.
- **Sample Measurement:** A third run is performed with the C11 branched alkane sample in the sample pan.
- **Heating Program:** For all runs, the pans are subjected to a controlled temperature program, typically a linear heating rate (e.g., 10 K/min) over the desired temperature range.
- **Heat Capacity Calculation:** The specific heat capacity of the sample is calculated by comparing the heat flow difference between the sample and the baseline with the heat flow difference between the standard and the baseline.

## Thermal Conductivity Measurement (Transient Hot Wire Method)

**Principle:** The transient hot wire method involves immersing a thin, electrically heated wire into the liquid sample.<sup>[19][20][21][22][23]</sup> By applying a step voltage, the wire heats up, and the rate of temperature rise of the wire is measured. The thermal conductivity of the surrounding liquid is determined from this temperature rise as a function of time.

#### Methodology:

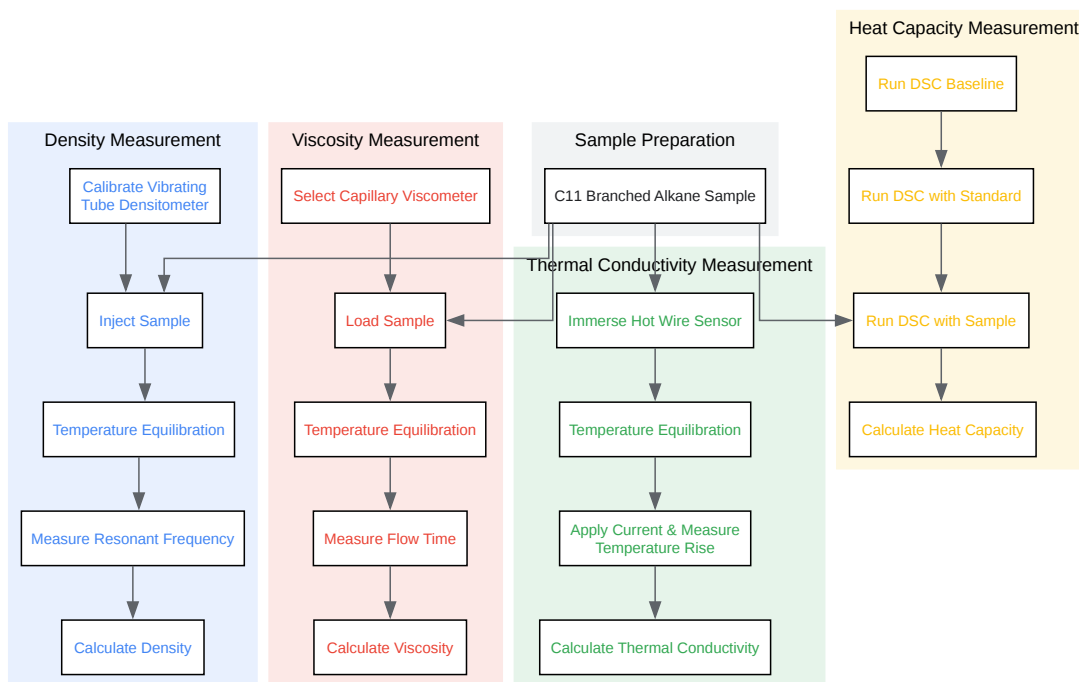
- **Sensor Immersion:** The transient hot wire sensor is immersed in the liquid sample, which is held in a temperature-controlled cell.
- **Thermal Equilibration:** The system is allowed to reach a uniform and stable initial temperature.

- **Heating and Measurement:** A constant current is passed through the wire for a short duration (typically 1 second). The change in the wire's electrical resistance, which is proportional to its temperature, is recorded as a function of time.
- **Data Analysis:** The thermal conductivity is calculated from the slope of a plot of the temperature rise versus the logarithm of time. The short measurement time minimizes the effects of free convection.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of the thermophysical properties of a C11 branched alkane.

General Experimental Workflow for Thermophysical Property Determination

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Caption: A flowchart illustrating the sequential steps for determining the density, viscosity, heat capacity, and thermal conductivity of a C11 branched alkane sample.



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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)